

Ethyl 3-oxoheptanoate CAS number and molecular formula

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Compound of Interest

Compound Name: Ethyl 3-oxoheptanoate

Cat. No.: B1581187

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An In-depth Technical Guide to Ethyl 3-oxoheptanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3-oxoheptanoate**, a versatile keto-ester with applications in various fields of chemical synthesis. This document consolidates its chemical properties, a detailed synthetic protocol, and its known applications to serve as a foundational resource for professionals in research and development.

Core Compound Properties

Ethyl 3-oxoheptanoate is a valuable building block in organic synthesis.^[1] Its fundamental properties are summarized below, providing critical data for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Source
CAS Number	7737-62-4	[1][2][3][4][5]
Molecular Formula	C ₉ H ₁₆ O ₃	[1][2][3][4]
Molecular Weight	172.22 g/mol	[1][2][3][4]
Appearance	Colorless to almost colorless clear liquid	[1][3][4]
Purity	≥ 95% (GC)	[1][3][4]
Density	0.970 g/mL	[1]
Boiling Point	110 - 112 °C at 15 mmHg	[1]
Refractive Index	1.430	[1]
InChI Key	UKRVECBFDMVBPU-UHFFFAOYSA-N	[4]
SMILES	<chem>CCCCC(=O)CC(=O)OCC</chem>	[4]

Synonyms: Ethyl 3-oxoheptanoate, 3-Oxoheptanoic acid ethyl ester, 3-Ketoheptanoic acid ethyl ester, 3-Oxoheptanoic acid ethyl ester, 3-Oxoheptanoic acid ethyl ester.[1][4]

Synthesis of Ethyl 3-oxoheptanoate

A common method for the synthesis of **Ethyl 3-oxoheptanoate** involves the acylation of an enolate. The following protocol provides a general methodology for its preparation.[6]

Experimental Protocol:

Materials:

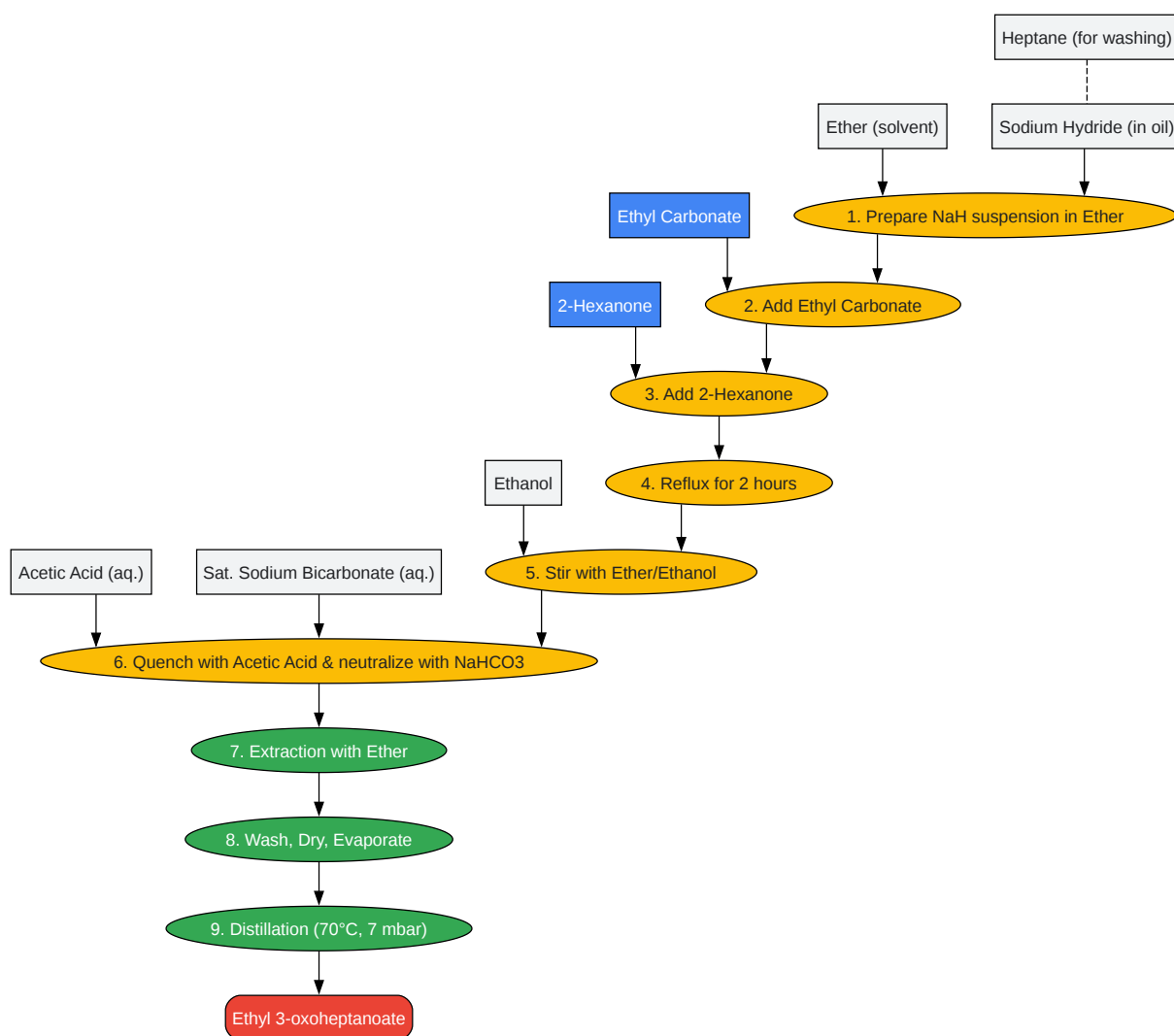
- Sodium hydride (50% in oil)
- Heptane
- Ether

- Ethyl carbonate
- 2-Hexanone
- Ethanol
- Acetic acid
- Saturated sodium bicarbonate solution
- Water

Procedure:

- A suspension of 27.3 g of sodium hydride (previously washed with heptane) in 250 ml of ether is prepared.
- A solution of 70.8 g of ethyl carbonate in 50 ml of ether is added to the suspension, and the mixture is stirred for 10 minutes.[6]
- 30 g of 2-hexanone is added over a period of 30 minutes.
- The reaction mixture is refluxed for 2 hours.[6]
- A mixture of 35 ml of ether and 12 ml of ethanol is added, and the resulting mixture is stirred for 16 hours at ambient temperature.[6]
- After cooling to 0°C, a solution of 36 ml of acetic acid in 300 ml of water is added, followed by 12 ml of a saturated sodium bicarbonate solution to adjust the pH to 7.[6]
- The product is extracted with ether.
- The combined ether extracts are washed with water, dried, and the solvent is evaporated.
- The crude product is purified by distillation at 70°C under a reduced pressure of 7 mbar to yield 32.5 g of **Ethyl 3-oxoheptanoate**.[6]

Synthetic Workflow:



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Caption: Synthetic workflow for **Ethyl 3-oxoheptanoate**.

Applications in Research and Industry

Ethyl 3-oxoheptanoate is a versatile intermediate with several applications:

- **Flavor and Fragrance Industry:** This compound is recognized for its fruity aroma and is utilized as a flavoring agent in food products and beverages.^[1]
- **Organic Synthesis:** Its unique structure makes it an effective building block for the formation of more complex molecules.^[1] It participates in various chemical reactions, such as condensations and acylations.
- **Pharmaceutical and Agrochemical Synthesis:** It serves as an intermediate in the production of pharmaceuticals and agrochemicals.^[1] Researchers leverage its reactivity to enhance the efficiency of synthetic pathways for bioactive compounds.^[1]
- **Biochemical Research:** This compound is used in biochemical studies to investigate metabolic pathways and enzyme activities.^{[1][7][8]}
- **Specialty Chemicals and Polymers:** It is also employed in the development of specialty chemicals and in the production of specialty polymers.^[1]

While **Ethyl 3-oxoheptanoate** is a valuable precursor, it is important to note that detailed protocols and applications in drug development are more extensively documented for structurally related compounds, such as fluorinated analogs.^{[9][10][11][12][13][14]} The methodologies and strategic considerations for these related molecules can often provide valuable insights for the utilization of **Ethyl 3-oxoheptanoate** in novel synthetic designs.

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